

# Best practices for handling and storage of Delapril Hydrochloride

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## Compound of Interest

Compound Name: Delapril Hydrochloride

Cat. No.: B110345

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## Technical Support Center: Delapril Hydrochloride

This guide provides best practices for the handling, storage, and troubleshooting of common issues encountered during research and development involving **Delapril Hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for receiving and initially storing **Delapril Hydrochloride** powder?

A1: Upon receipt, **Delapril Hydrochloride** powder should be stored in a tightly sealed container in a cool, well-ventilated area, protected from direct sunlight and sources of ignition.  
[1] For long-term stability, it is recommended to store the powder at -20°C.[1][2]

Q2: How should I prepare and store stock solutions of **Delapril Hydrochloride**?

A2: To prepare a stock solution, **Delapril Hydrochloride** can be dissolved in DMSO.[2] Sonication may be used to aid dissolution.[2] Once in solvent, the solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][3] Ensure the storage is sealed and away from moisture.[3]

Q3: My **Delapril Hydrochloride** solution appears to have precipitated after being added to an aqueous buffer. What should I do?

A3: Precipitation can occur when a concentrated organic stock solution is added directly to an aqueous medium. It is recommended to first perform a serial dilution of the stock solution in DMSO to an intermediate concentration before adding it to your aqueous buffer or cell culture medium.<sup>[2]</sup> This gradual dilution helps to maintain solubility.

Q4: What are the primary safety precautions I should take when handling **Delapril Hydrochloride** powder?

A4: When handling **Delapril Hydrochloride** powder, it is crucial to avoid dust and aerosol formation.<sup>[1][4]</sup> Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.<sup>[1][4]</sup> Always use personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing.<sup>[1][4]</sup> Avoid inhalation, and contact with eyes and skin.<sup>[1][4]</sup> Do not eat, drink, or smoke when using this product.<sup>[1][4]</sup>

Q5: What should I do in case of accidental exposure to **Delapril Hydrochloride**?

A5:

- Eye Contact: Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present.<sup>[1][4][5]</sup> Seek prompt medical attention.<sup>[1][4]</sup>
- Skin Contact: Rinse the affected skin thoroughly with plenty of water.<sup>[1][4][5]</sup> Remove contaminated clothing and shoes and consult a physician.<sup>[1][4]</sup>
- Inhalation: Move the individual to fresh air immediately.<sup>[1][4][5]</sup>
- Ingestion: If swallowed, rinse the mouth with water and call a poison center or doctor if you feel unwell.<sup>[1][4][5]</sup>

Q6: What are the known chemical incompatibilities of **Delapril Hydrochloride**?

A6: **Delapril Hydrochloride** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.<sup>[1][4]</sup> Contact with these substances should be avoided to prevent degradation.

## Data Presentation

Table 1: Physicochemical and Storage Properties of **Delapril Hydrochloride**

| Property             | Value   | Citations |
|----------------------|---|-----------|
| Molecular Formula    | C <sub>26</sub> H <sub>33</sub> ClN <sub>2</sub> O <sub>5</sub> | [1][4][6] |
| Molecular Weight     | 489.0 g/mol   | [1][4][6] |
| Appearance           | White to very pale yellow<br>crystal/powder                     | [5]       |
| Melting Point        | 166-173°C   | [5][7]    |
| Solubility           | Soluble in DMSO (up to 89<br>mg/mL)                             | [2]       |
| Storage (Powder)     | -20°C for up to 3 years   | [1][2]    |
| Storage (In Solvent) | -80°C for up to 6 months;<br>-20°C for up to 1 month            | [3][4]    |
| Shipping Conditions  | Shipped with blue ice or at<br>ambient temperature              | [2]       |

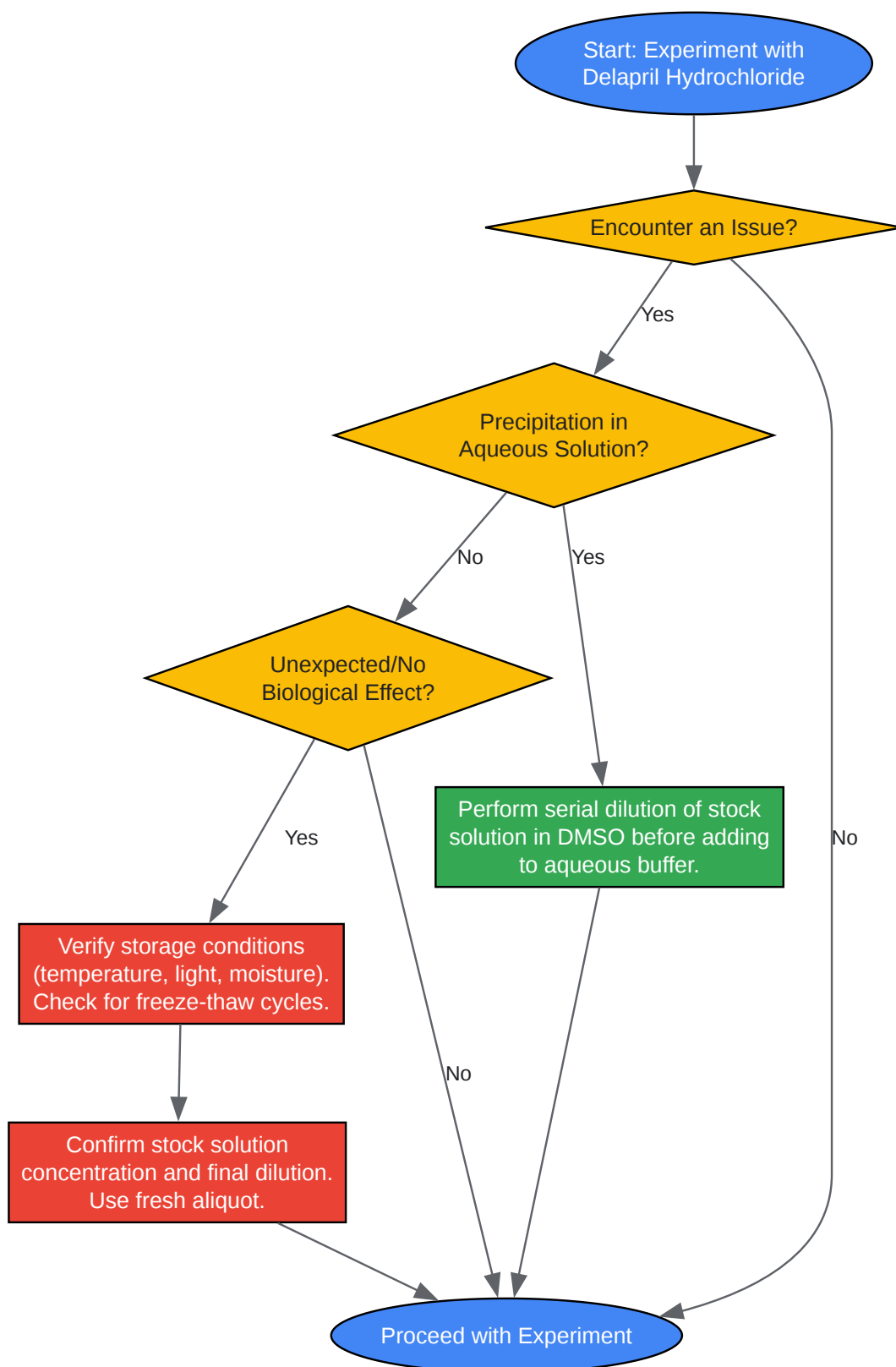
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Objective: To prepare a 10 mM stock solution of **Delapril Hydrochloride** for use in in-vitro experiments.
- Materials:
  - **Delapril Hydrochloride** (MW: 489.0 g/mol )
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes
  - Calibrated analytical balance
  - Vortex mixer

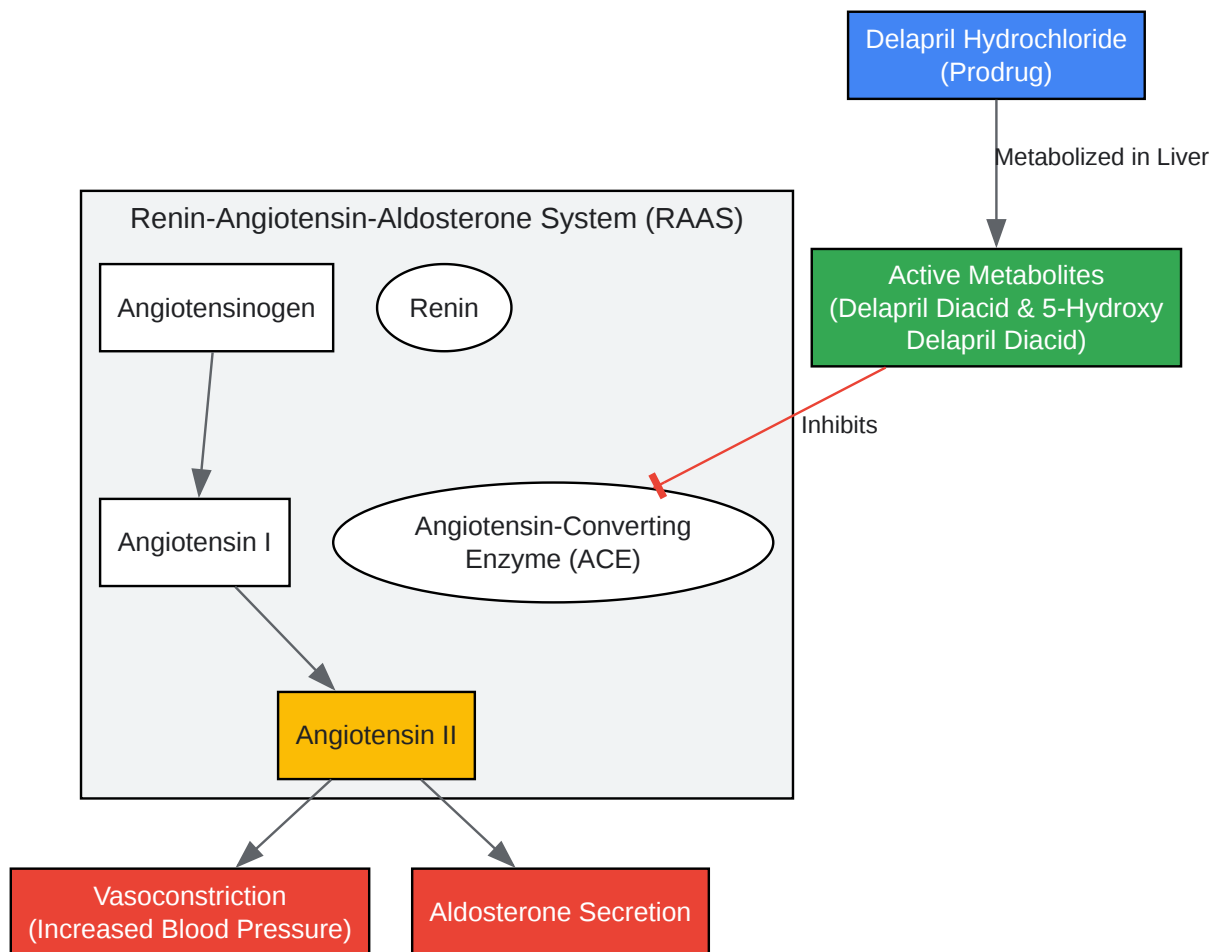
- Sonicator
- Methodology:
  1. Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  2. Carefully weigh 4.89 mg of **Delapril Hydrochloride** powder into the microcentrifuge tube.
  3. Add 1 mL of anhydrous DMSO to the tube.
  4. Vortex the tube for 30-60 seconds to facilitate dissolution.
  5. If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.[\[2\]](#)
  6. Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.
  7. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[3\]](#)

## Mandatory Visualizations



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Caption: Troubleshooting workflow for common issues with **Delapril Hydrochloride**.



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